

# Application Notes and Protocols for the Synthesis of Strontium-Based Nanoparticles

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Strontium salicylate*

Cat. No.: *B1505787*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the synthesis of various strontium-based nanoparticles, a summary of their key characteristics, and an overview of their applications in drug delivery and bone regeneration. While the direct use of **strontium salicylate** as a precursor is not widely documented, this guide focuses on common and effective methods for producing strontium-containing nanomaterials with significant potential in biomedical research.

## Data Presentation: Comparative Analysis of Strontium-Based Nanoparticles

The following tables summarize the key quantitative data for strontium-based nanoparticles synthesized by different methods, providing a comparative overview of their physical and functional properties.

Table 1:  
Physicochemical Properties of Strontium-Based Nanoparticles

Nanoparticle Type	Synthesis Method	Average Particle Size (nm)	Morphology	Zeta Potential (mV)
Strontium Oxide (SrO)	Sol-Gel	~80[1]	Pseudo-spherical to cylindrical	Not widely reported
Strontium Oxide (SrO)	Green Synthesis (Solanum nigrum extract)	94.8[2][3]	Agglomerated, ranging from individual particles to larger clusters	Not widely reported
Strontium Oxide (SrO)	Green Synthesis (Henna leaves extract)	~40[4]	Pseudo-spherical	Not widely reported
Strontium Carbonate (SrCO <sub>3</sub> )	Not specified	100-300	Not specified	Not widely reported
Strontium Sulfite (SSNs)	Nanoprecipitation	Not specified	Not specified	-11.9[5]
SSNs with NaCl	Nanoprecipitation	Not specified	Not specified	-10.7[5]
SSNs with Glucose	Nanoprecipitation	Not specified	Not specified	-11.5[5]
SSNs with NaCl and Glucose	Nanoprecipitation	Not specified	Not specified	-10.5[5]
Strontium-doped Hydroxyapatite	Hydrothermal	Not specified	Not specified	Not widely reported

Strontium-doped Iron Oxide	Co-precipitation	Not specified	Spherical and needle-like	Not widely reported
----------------------------	------------------	---------------	---------------------------	---------------------

Table 2: Drug Delivery Performance of Strontium-Based Nanoparticles

Nanoparticle Type	Drug Model	Drug Loading Capacity (DLC) (%)	Encapsulation Efficiency (EE) (%)
Strontium Carbonate	Etoposide	34.4 ± 0.3[6]	71.6 ± 1.9[6]
Strontium-doped Hydroxyapatite	Bovine Serum Albumin	5.55[6]	Not Reported
Strontium-doped Hydroxyapatite	Lysozyme	9.05[6]	Not Reported
Strontium-doped Iron Oxide	Ibuprofen	Increases with strontium content[7]	Increases with strontium content[7]
Silver and Strontium co-doped Iron Oxide	Ibuprofen	Not specified	62.94% (for Ag <sub>0.25</sub> Fe <sub>2</sub> O <sub>4</sub> )[8]

## Experimental Protocols

This section provides detailed, step-by-step methodologies for the synthesis of various strontium-based nanoparticles.

### Protocol 1: Sol-Gel Synthesis of Strontium Oxide (SrO) Nanoparticles

This protocol describes a simple and cost-effective method for synthesizing strontium oxide nanoparticles at room temperature.[1][9][10]

Materials:

- Strontium nitrate ( $\text{Sr}(\text{NO}_3)_2$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Methyl alcohol
- Deionized water
- Beakers
- Magnetic stirrer
- pH meter
- Muffle furnace

Procedure:

- Prepare a 0.2 M solution of strontium nitrate in a beaker.
- Slowly add a 0.5 M solution of sodium hydroxide dropwise to the strontium nitrate solution while stirring continuously.
- Continue adding the  $\text{NaOH}$  solution until a white precipitate of strontium hydroxide is formed. The pH of the solution should be approximately 12.6.
- Wash the precipitate with methyl alcohol two to three times to remove any ionic impurities.
- Dry the precipitate in a muffle furnace at  $200^\circ\text{C}$ ,  $400^\circ\text{C}$ , or  $600^\circ\text{C}$  to obtain strontium oxide nanoparticles. The calcination temperature influences the final particle size and morphology.

[1]

## Protocol 2: Hydrothermal Synthesis of Strontium-Doped Hydroxyapatite (Sr-HAp) Nanoparticles

This protocol details the synthesis of strontium-doped hydroxyapatite nanoparticles, which are particularly relevant for bone regeneration applications.[11][12][13][14]

## Materials:

- Calcium nitrate tetrahydrate ( $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ )
- Strontium nitrate ( $\text{Sr}(\text{NO}_3)_2$ )
- Diammonium hydrogen phosphate ( $(\text{NH}_4)_2\text{HPO}_4$ )
- Ammonia solution (25%)
- Deionized water
- Teflon-lined autoclave
- Magnetic stirrer
- pH meter

## Procedure:

- Prepare a solution by dissolving the desired molar ratios of calcium nitrate tetrahydrate and strontium nitrate in deionized water. For example, for 50 at% Sr-doped HA, dissolve 1.9 g of  $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$  and 1.703 g of  $\text{Sr}(\text{NO}_3)_2$  in 60 mL of deionized water.[\[11\]](#)[\[13\]](#)
- In a separate beaker, dissolve the stoichiometric amount of diammonium hydrogen phosphate in deionized water (e.g., 1.275 g in the example above).[\[11\]](#)[\[13\]](#)
- Slowly add the phosphate solution to the calcium and strontium solution while stirring vigorously.
- Adjust the pH of the resulting suspension to between 10 and 10.5 using a 25% ammonia solution.[\[11\]](#)[\[13\]](#)
- Transfer the final suspension to a Teflon-lined autoclave and heat it to 180°C for 24 hours.[\[15\]](#)
- Allow the autoclave to cool to room temperature.

- Collect the precipitate by filtration, wash it thoroughly with deionized water and ethanol, and then dry it in an oven.

## Protocol 3: Co-precipitation Synthesis of Strontium-Doped Iron Oxide Nanoparticles

This method is commonly used for synthesizing magnetic nanoparticles with potential applications in targeted drug delivery and hyperthermia.<sup>[7]</sup>

Materials:

- Ferric chloride ( $\text{FeCl}_3$ )
- Ferrous chloride ( $\text{FeCl}_2$ )
- Strontium chloride ( $\text{SrCl}_2$ )
- Sodium hydroxide ( $\text{NaOH}$ ) or Ammonium hydroxide ( $\text{NH}_4\text{OH}$ )
- Deionized water
- Beakers
- Magnetic stirrer

Procedure:

- Prepare aqueous solutions of ferric chloride, ferrous chloride, and strontium chloride in the desired molar ratios.
- Mix the metal salt solutions in a beaker under vigorous stirring.
- Rapidly add a solution of sodium hydroxide or ammonium hydroxide to the mixed metal salt solution to induce co-precipitation. Maintain a constant pH, typically around 9.<sup>[16]</sup>
- Continue stirring the mixture for a set period (e.g., 1-2 hours) to allow for the formation and growth of the nanoparticles.

- Collect the magnetic precipitate using a strong magnet and decant the supernatant.
- Wash the nanoparticles several times with deionized water to remove any unreacted precursors and by-products.
- Finally, dry the synthesized strontium-doped iron oxide nanoparticles, for instance, in an oven overnight.[\[17\]](#)

## Protocol 4: Green Synthesis of Strontium Oxide (SrO) Nanoparticles Using Plant Extracts

This eco-friendly protocol utilizes the biomolecules present in plant extracts as reducing and capping agents for the synthesis of nanoparticles.[\[3\]](#)[\[4\]](#)[\[18\]](#)[\[19\]](#)

Materials:

- Strontium nitrate hexahydrate ( $\text{Sr}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- Fresh leaves of a suitable plant (e.g., *Solanum nigrum*[\[2\]](#)[\[3\]](#), *Henna*[\[4\]](#))
- Deionized water
- Beakers
- Magnetic stirrer
- Centrifuge
- Hot air oven

Procedure:

- Preparation of the Plant Extract:
  - Thoroughly wash the fresh leaves with deionized water.
  - Boil a specific amount of the leaves (e.g., 10 g) in a specific volume of deionized water (e.g., 100 mL) for a set time (e.g., 10-15 minutes).

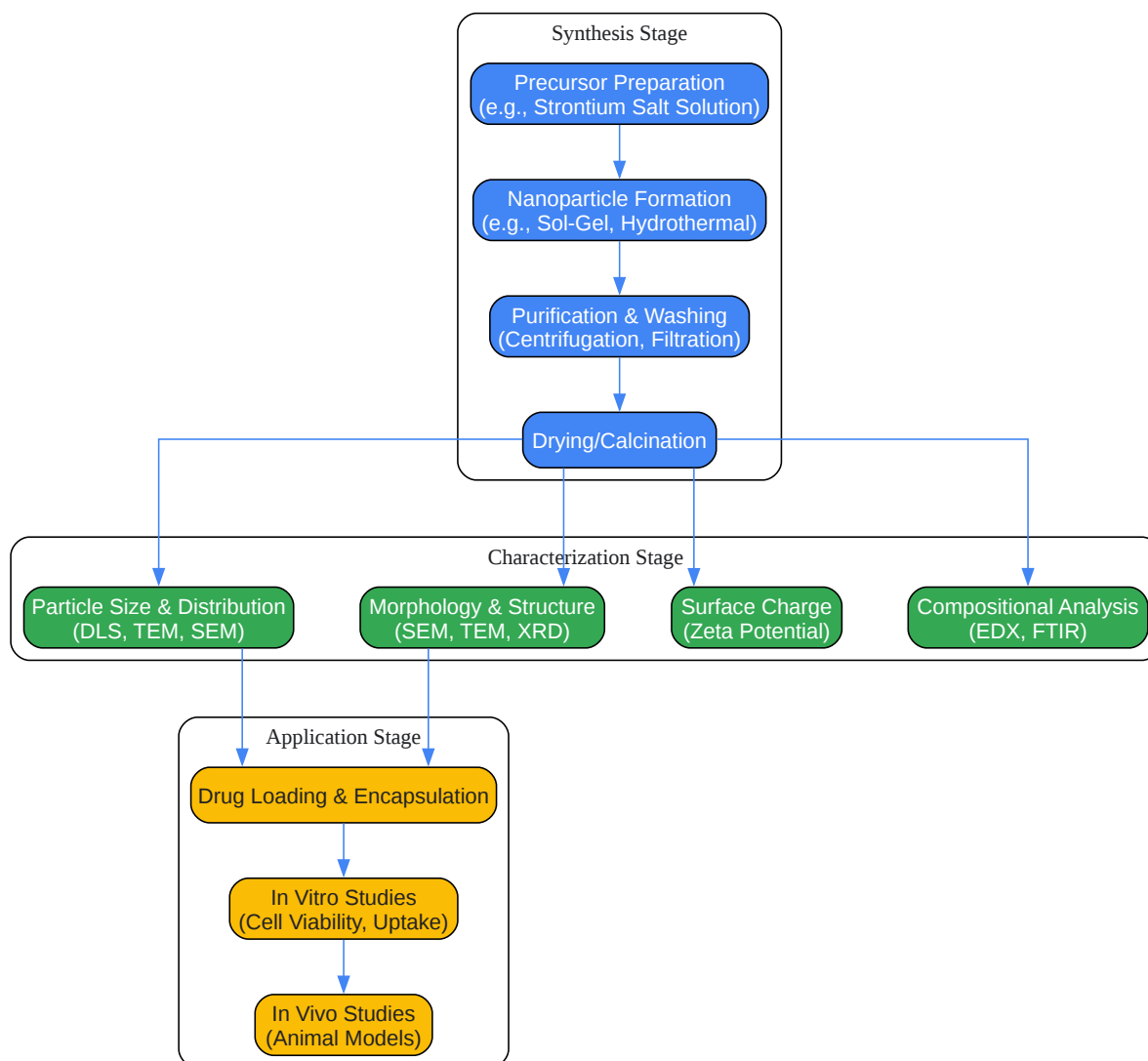
- Cool the extract to room temperature and filter it to remove solid residues.
- Nanoparticle Synthesis:
  - Prepare a weak solution of strontium nitrate hexahydrate (e.g., 0.1 M).[3]
  - Add a specific volume of the plant leaf extract to the strontium nitrate solution while stirring continuously at a slightly elevated temperature (e.g., 70°C).[3]
  - Observe the color change of the solution, which indicates the formation of nanoparticles.
  - Continue stirring for a specified period (e.g., 1 hour).[3]
- Collection and Purification:
  - Cool the solution to room temperature.
  - Centrifuge the solution to separate the nanoparticles from the reaction mixture.
  - Wash the nanoparticle pellet several times with deionized water to remove any residual extract components.
  - Dry the purified nanoparticles in a hot air oven.

## Mandatory Visualizations

### Experimental Workflow for Nanoparticle Synthesis and Characterization

The following diagram illustrates a general workflow for the synthesis and subsequent characterization of strontium-based nanoparticles.





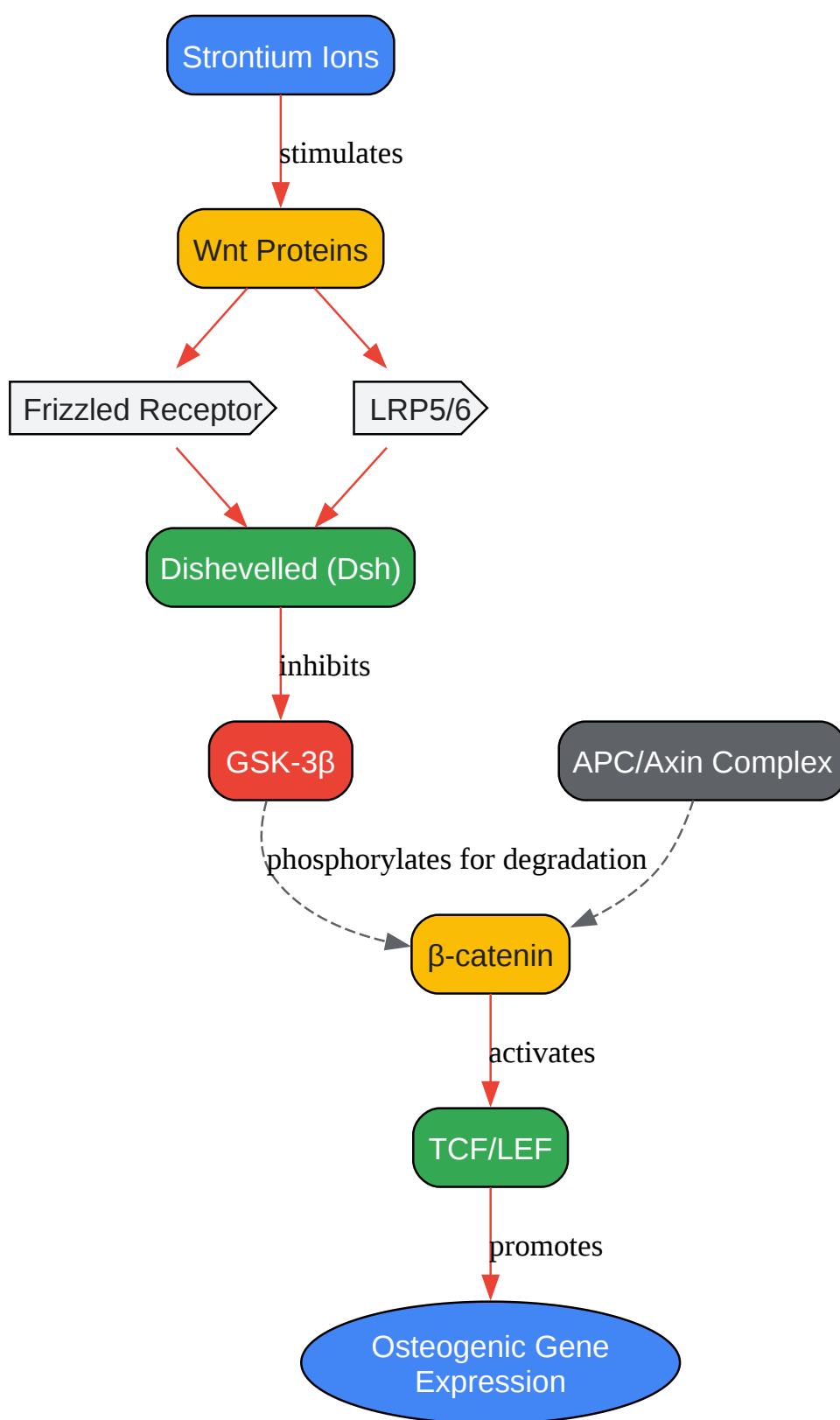
[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis, characterization, and application of strontium nanoparticles.

## Signaling Pathways in Strontium-Induced Osteogenesis

Strontium ions are known to promote bone formation by activating key signaling pathways in mesenchymal stem cells (MSCs) and osteoblasts. The following diagrams illustrate the Wnt/ $\beta$ -catenin and Ras/MAPK pathways.

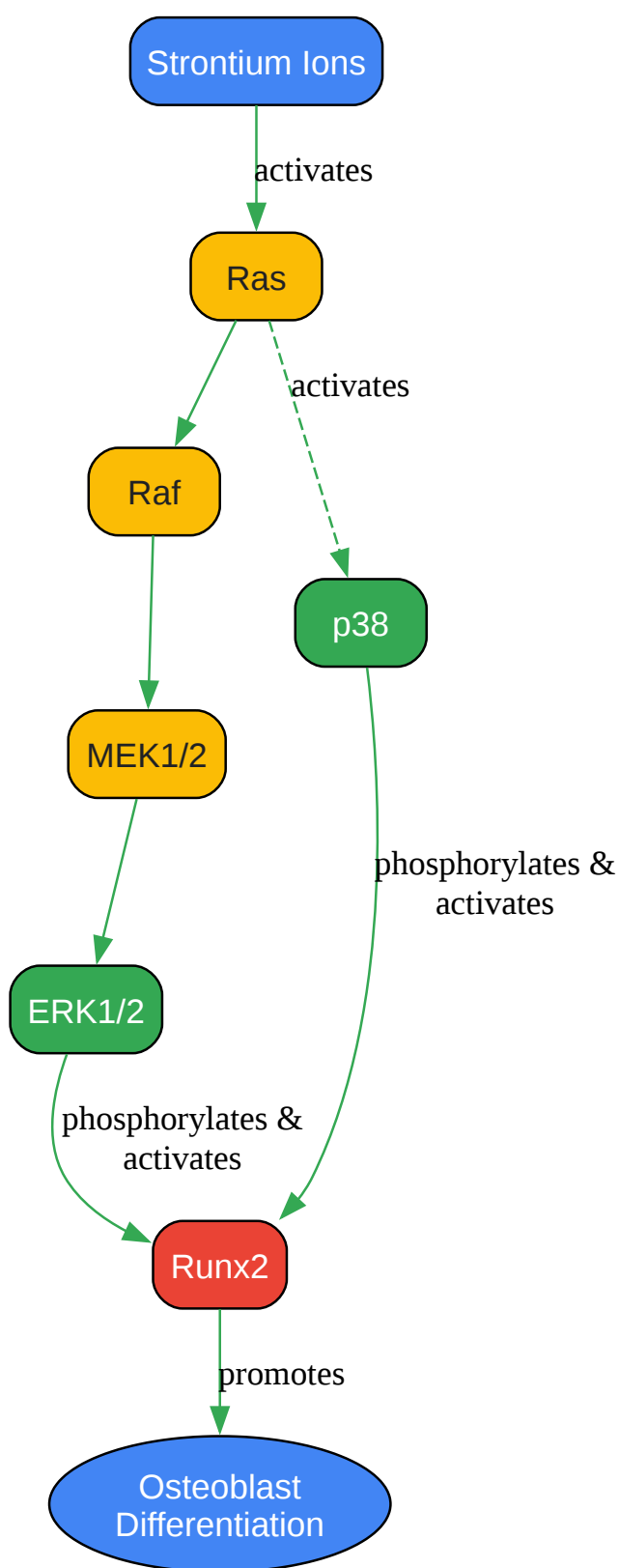
Wnt/ $\beta$ -catenin Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Activation of the Wnt/ $\beta$ -catenin pathway by strontium ions promotes osteogenesis.[\[20\]](#)  
[\[21\]](#)[\[22\]](#)

Ras/MAPK Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Strontium promotes osteoblast differentiation via the Ras/MAPK signaling pathway.

[\[23\]](#)[\[24\]](#)[\[25\]](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Synthesis and Characterization of Strontium Oxide Nano Particle by Sol-Gel Method – Oriental Journal of Chemistry [orientjchem.org]
- 2. [PDF] Eco-friendly Synthesis of Strontium Oxide Nanoparticles using Solanum nigrum Leaf Extract: Characterization and Antibacterial Potential | Semantic Scholar [semanticscholar.org]
- 3. Eco-friendly Synthesis of Strontium Oxide Nanoparticles using Solanum nigrum Leaf Extract: Characterization and Antibacterial Potential – Oriental Journal of Chemistry [orientjchem.org]
- 4. sist.sathyabama.ac.in [sist.sathyabama.ac.in]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. researchgate.net [researchgate.net]
- 8. portal.findresearcher.sdu.dk [portal.findresearcher.sdu.dk]
- 9. [PDF] Synthesis and Characterization of Strontium Oxide Nano Particle by Sol-Gel Method | Semantic Scholar [semanticscholar.org]
- 10. researchgate.net [researchgate.net]
- 11. researching.cn [researching.cn]
- 12. pubs.aip.org [pubs.aip.org]
- 13. Researching | Strontium Doped Hydroxyapatite Nanoparticles: Synthesis, Characterization and Simulation [researching.cn]
- 14. researchgate.net [researchgate.net]
- 15. 2024.sci-hub.se [2024.sci-hub.se]

- 16. google.com [google.com]
- 17. m.youtube.com [m.youtube.com]
- 18. Green synthesis of strontium oxide nanoparticles and strontium based nanocomposites prepared by plant extract: a critic... [ouci.dntb.gov.ua]
- 19. Green synthesis of SrO nanoparticles using leaf extract of Albizia julibrissin and its recyclable photocatalytic activity: an eco-friendly approach for treatment of industrial wastewater - Environmental Science: Advances (RSC Publishing) [pubs.rsc.org]
- 20. Strontium enhances osteogenic differentiation of mesenchymal stem cells and in vivo bone formation by activating Wnt/catenin signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Strontium Functionalized in Biomaterials for Bone Tissue Engineering: A Prominent Role in Osteoimmunomodulation - PMC [pmc.ncbi.nlm.nih.gov]
- 22. researchgate.net [researchgate.net]
- 23. Strontium promotes osteogenic differentiation of mesenchymal stem cells through the Ras/MAPK signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. karger.com [karger.com]
- 25. karger.com [karger.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Synthesis of Strontium-Based Nanoparticles]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1505787#nanoparticle-synthesis-using-strontium-salicylate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)